

Overcoming poor solubility of Atomoxetine in aqueous solutions

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Technical Support Center: Atomoxetine Formulation

This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals working with Atomoxetine, focusing on challenges related to its aqueous solubility.

Frequently Asked Questions (FAQs) Q1: What is the aqueous solubility of Atomoxetine and its common salt form?

Atomoxetine is most commonly used as its hydrochloride (HCl) salt, which has significantly higher aqueous solubility than the free base. Atomoxetine HCl is a white to practically white solid.[1][2][3] The reported aqueous solubility of Atomoxetine HCl is approximately 27.8 mg/mL. [1][2][3][4][5] In phosphate-buffered saline (PBS) at pH 7.2, the solubility is around 2 mg/mL.[6]

The free base form of Atomoxetine is described as a high-boiling oil and has very low predicted water solubility, in the range of 0.0039 mg/mL.[5][7] For most experimental purposes, the HCl salt is the recommended form for aqueous preparations.

Q2: What solvents can be used to prepare highconcentration stock solutions of Atomoxetine HCl?



For preparing high-concentration stock solutions, several organic solvents can be used. Atomoxetine HCl is soluble in ethanol, Dimethyl Sulfoxide (DMSO), and Dimethylformamide (DMF) at concentrations of approximately 30 mg/mL.[6] It is also highly soluble in methanol.[8] When using organic solvents to prepare a stock solution, it is crucial to ensure the final concentration of the solvent in the aqueous experimental medium is insignificant, as organic solvents can have physiological effects.[6]

Q3: How does pH influence the solubility of Atomoxetine HCl?

The solubility of Atomoxetine HCl is pH-dependent. Atomoxetine is a weak base with a pKa of 10.13.[1][9] Therefore, it is more soluble in acidic to neutral solutions where it exists in its ionized form. Its solubility has been shown to be highest in distilled water (38.46 mg/mL) and decreases in buffers with higher pH levels, such as pH 6.8 (26.54 mg/mL) and pH 7.4 (24.79 mg/mL).[8] Solubility is lowest in acidic buffers like pH 1.2 (19.78 mg/mL), which may seem counterintuitive but can be influenced by the common ion effect in HCl-based buffers.[8] For maximum aqueous solubility, maintaining a pH well below the pKa is recommended.

Data Summary: Solubility of Atomoxetine

Table 1: Solubility of Atomoxetine HCl in Various Solvents



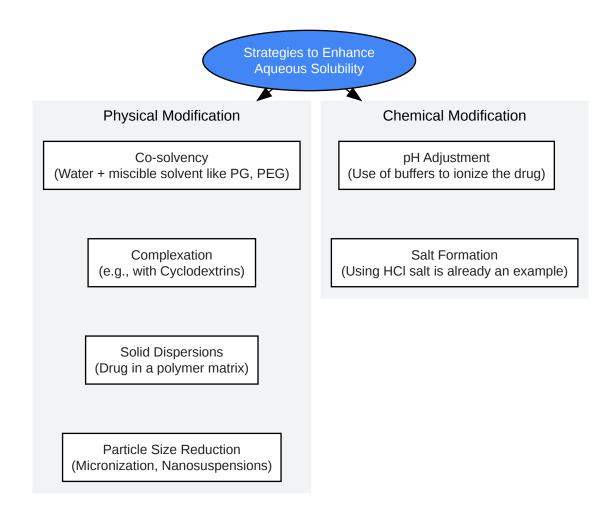
Solvent/Medium	рН	Approximate Solubility (mg/mL)	Reference
Water	Neutral	27.8	[1][2][3][4][5]
Distilled Water	Neutral	38.46	[8]
PBS	7.2	~2.0	[6]
Phosphate Buffer	7.4	24.79	[8]
Phosphate Buffer	6.8	26.54	[8]
Acidic Buffer	1.2	19.78	[8]
DMSO	N/A	~30.0 (also reported as 58)	[4][6]
Ethanol	N/A	~30.0 (also reported as 37)	[4][6]
Methanol	N/A	34.89	[8]
Dimethylformamide (DMF)	N/A	~30.0	[6]

Troubleshooting Guides

Issue: My Atomoxetine solution is cloudy or shows precipitation.

A cloudy solution or the presence of precipitates indicates that the drug has exceeded its solubility limit under the current conditions. Follow this troubleshooting workflow to identify and resolve the issue.





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